

An In-depth Technical Guide on 4'-(tert-Butyl)propiophenone

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Compound of Interest

Compound Name: 4'-(tert-Butyl)propiophenone

Cat. No.: B1269827

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This document provides essential physicochemical data for **4'-(tert-Butyl)propiophenone**, a chemical compound relevant in various research and development applications. The information is presented to support laboratory activities and theoretical calculations.

Core Physicochemical Properties

4'-(tert-Butyl)propiophenone is an aromatic ketone. Its fundamental properties, including molecular formula and molecular weight, are crucial for stoichiometric calculations, analytical method development, and chemical synthesis design. The molecular formula is C₁₃H₁₈O.[\[1\]](#)[\[2\]](#) [\[3\]](#)[\[4\]](#)[\[5\]](#) The molecular weight is approximately 190.28 g/mol .[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Data Summary

The quantitative physicochemical data for **4'-(tert-Butyl)propiophenone** are summarized in the table below for ease of reference and comparison.

Identifier	Value	Citations
IUPAC Name	1-(4-tert-butylphenyl)propan-1-one	[1]
CAS Number	71209-71-7	[1] [2] [4] [7]
Molecular Formula	C13H18O	[1] [2] [3] [4] [5]
Molecular Weight	190.28 g/mol	[1] [3] [5] [6]

Experimental Protocols

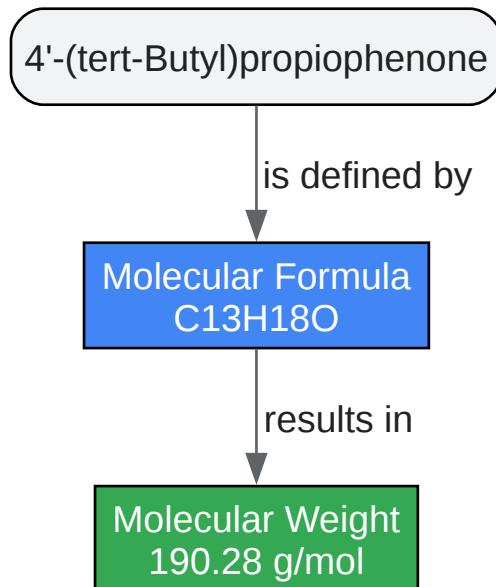
The determination of the molecular formula and weight of a well-characterized compound like **4'-(tert-Butyl)propiophenone** typically involves a combination of mass spectrometry and elemental analysis.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to determine the accurate mass of the molecular ion. This experimental mass is then used to deduce the most plausible elemental composition, confirming the molecular formula.
- Elemental Analysis: This technique provides the percentage composition of individual elements (carbon, hydrogen, and oxygen) in the compound. The results are used to derive the empirical formula, which is then compared with the molecular formula obtained from mass spectrometry to ensure consistency.

Note: As **4'-(tert-Butyl)propiophenone** is a known compound, detailed experimental protocols for its initial characterization are found in foundational chemical literature. The data presented here is compiled from established chemical databases.

Logical Relationships

The relationship between the compound's common name, its elemental composition (molecular formula), and its calculated mass (molecular weight) is a fundamental concept in chemistry. This hierarchy is visualized below.



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Caption: Relationship between compound name, formula, and molecular weight.

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- To cite this document: BenchChem. [An In-depth Technical Guide on 4'-(tert-Butyl)propiophenone]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1269827#4-tert-butyl-propiophenone-molecular-weight-and-formula>]

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